

Personal protective equipment for handling AZ 11645373

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Compound of Interest

Compound Name: AZ 11645373

Cat. No.: B1665887

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Essential Safety and Handling Guide for AZ 11645373

For Researchers, Scientists, and Drug Development Professionals: A focused guide to the safe handling, use, and disposal of the potent human P2X7 antagonist, **AZ 11645373**. This document provides immediate operational and safety protocols to ensure the well-being of laboratory personnel and the integrity of research outcomes.

Immediate Safety and Handling Protocols

While a comprehensive Safety Data Sheet (SDS) for **AZ 11645373** is not publicly available, the following best-practice guidelines are essential for handling this potent research compound.

These recommendations are based on the general safety precautions for handling solid, powdered chemical substances of unknown toxicity.

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is critical to minimize exposure risk. The following PPE is mandatory when handling **AZ 11645373**:

- **Eye Protection:** Chemical safety goggles should be worn at all times to protect against splashes and airborne particles.

- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are required. Gloves should be inspected before use and disposed of properly after handling the compound.
- **Respiratory Protection:** A properly fitted respirator is crucial when handling the powdered form of the compound to prevent inhalation of dust particles.
- **Body Protection:** A laboratory coat must be worn to protect street clothing and skin from contamination.

Operational Plan: Step-by-Step Handling Procedures

- **Preparation:** Before handling, ensure that a designated workspace, such as a chemical fume hood, is clean and uncluttered. All necessary equipment, including weighing materials, solvents, and waste containers, should be readily accessible.
- **Weighing and Reconstitution:**
 - Perform all weighing and handling of the solid compound within a certified chemical fume hood to control airborne particles.
 - Use appropriate tools (e.g., spatulas) to handle the powder.
 - When reconstituting, slowly add the solvent to the solid to avoid splashing. **AZ 11645373** is reported to be insoluble in DMSO.
- **During Use:**
 - Keep containers of **AZ 11645373** tightly sealed when not in use.
 - Avoid direct contact with skin, eyes, and clothing.
 - In case of accidental contact, immediately flush the affected area with copious amounts of water and seek medical attention.
- **Decontamination:**
 - Thoroughly clean all surfaces and equipment that have come into contact with **AZ 11645373** using an appropriate solvent and cleaning agents.

- Dispose of all cleaning materials as hazardous waste.

Disposal Plan

Proper disposal of **AZ 11645373** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Solid Waste:
 - Collect all solid waste, including unused compound, contaminated gloves, and weighing papers, in a clearly labeled, sealed container for hazardous chemical waste.
- Liquid Waste:
 - Solutions containing **AZ 11645373** should be collected in a designated, sealed container for hazardous liquid waste. Do not pour down the drain.
- Disposal Vendor:
 - All hazardous waste must be disposed of through a licensed and certified hazardous waste disposal company. Follow all local, state, and federal regulations for chemical waste disposal.

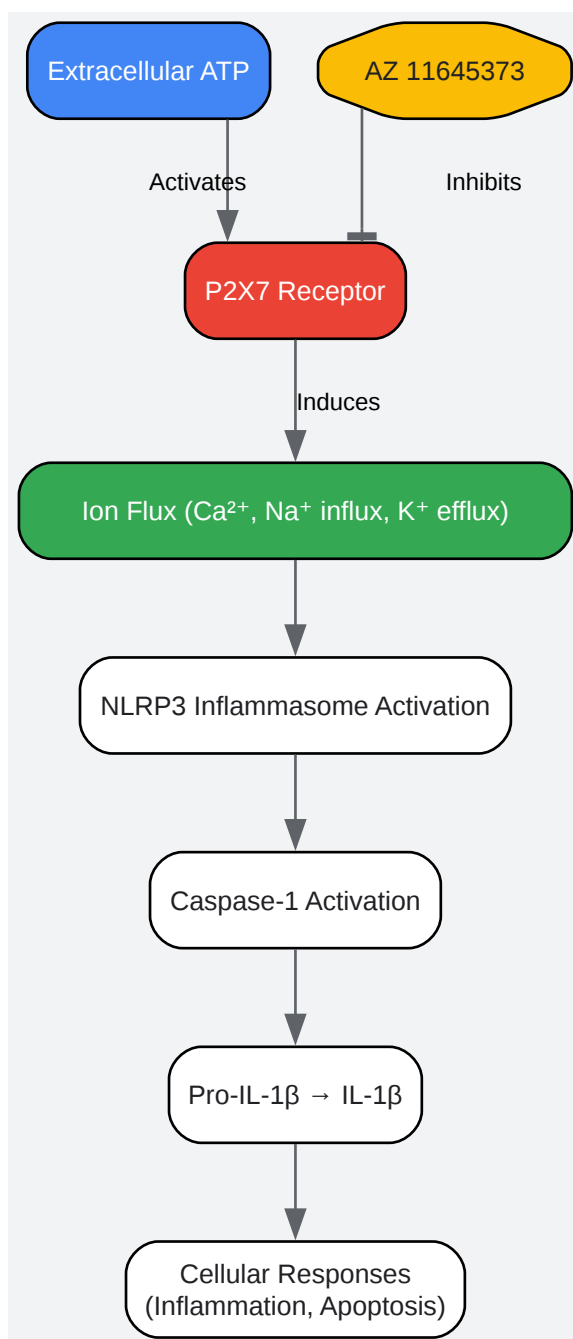
Quantitative Data Summary

The following table summarizes key quantitative data for **AZ 11645373**, a potent and selective antagonist of the human P2X7 receptor.

Property	Value	Source
Molecular Weight	463.51 g/mol	
Formula	C ₂₄ H ₂₁ N ₃ O ₅ S	
CAS Number	227088-94-0	
Physical Appearance	Off-white solid	
Purity	≥98% (HPLC)	
Storage Temperature	-20°C	
Solubility	Insoluble in DMSO	
IC ₅₀ (ATP-evoked IL-1β release)	90 nM	
K _e (human P2X7)	5 - 20 nM	

P2X7 Receptor Signaling Pathway

AZ 11645373 acts as an antagonist to the P2X7 receptor. The following diagram illustrates the general signaling pathway initiated by the activation of the P2X7 receptor by its endogenous agonist, ATP. **AZ 11645373** would block these downstream effects by preventing the initial activation of the receptor.



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Caption: P2X7 Receptor Signaling Pathway and Point of Inhibition by **AZ 11645373**.

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